

Preparing G-131 Stock Solutions in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: GNE-131

Cat. No.: B607675

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide for the preparation, storage, and handling of **GNE-131** stock solutions using dimethyl sulfoxide (DMSO). **GNE-131** is a potent and selective inhibitor of the human sodium channel NaV1.7, making it a valuable tool in pain research and drug development.^{[1][2][3]} Adherence to the following protocols is crucial for ensuring the accuracy and reproducibility of experimental results.

GNE-131: Key Properties and Data

A summary of the essential quantitative data for **GNE-131** is presented in the table below for easy reference.

Property	Value	Source(s)
Molecular Weight	442.57 g/mol	[1][2][3]
Formula	C ₂₃ H ₃₀ N ₄ O ₃ S	[1][2]
CAS Number	1629063-81-5	[1][2]
Appearance	Off-white to light yellow solid	[2]
Purity	>98%	[4][5]
Solubility in DMSO	≥ 90 mg/mL (≥ 203.3 mM) to 125 mg/mL (282.44 mM)	[1][2][3]
IC ₅₀ for hNav1.7	3 nM	[1][2][3]

Experimental Protocols

Materials Required

- **GNE-131** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO), biotechnology grade
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (water bath or probe)
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 10 mM GNE-131 Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM **GNE-131** stock solution in DMSO. Adjust volumes as needed for different desired concentrations or volumes.

- **Pre-weighing Preparation:** Before handling **GNE-131**, ensure all materials are clean and readily accessible. It is recommended to allow the **GNE-131** powder to equilibrate to room temperature for at least one hour before opening the vial to prevent condensation.^[4]
- **Weighing **GNE-131**:** Carefully weigh out 4.43 mg of **GNE-131** powder using a calibrated analytical balance. For accuracy, it is advisable to weigh slightly more than required and then dissolve it in the appropriate volume of DMSO.
- **Dissolving in DMSO:**
 - Transfer the weighed **GNE-131** powder into a sterile amber vial.
 - Add 1 mL of anhydrous DMSO to the vial.
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes.
- **Sonication:** To ensure complete dissolution, sonicate the solution.^{[1][2][3]} A water bath sonicator is recommended to avoid overheating. Sonicate for 10-15 minutes, or until the solution is clear and free of visible particles. Visually inspect the solution against a light source to confirm complete dissolution.
- **Aliquoting and Storage:**
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This practice minimizes freeze-thaw cycles which can degrade the compound.^[2]
 - Clearly label each aliquot with the compound name, concentration, date of preparation, and your initials.
- **Storage Conditions:** Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).^[2] Refer to the table below for detailed storage information.

Storage and Stability of **GNE-131**

Form	Storage Temperature	Stability	Source(s)
Powder	-20°C	3 years	[1][2]
4°C	2 years	[2]	
In DMSO	-20°C	1 year	[2]
-80°C	1-2 years	[1][2]	

Note: Always use freshly opened, anhydrous DMSO, as hygroscopic DMSO can significantly impact the solubility of **GNE-131**.^[2]

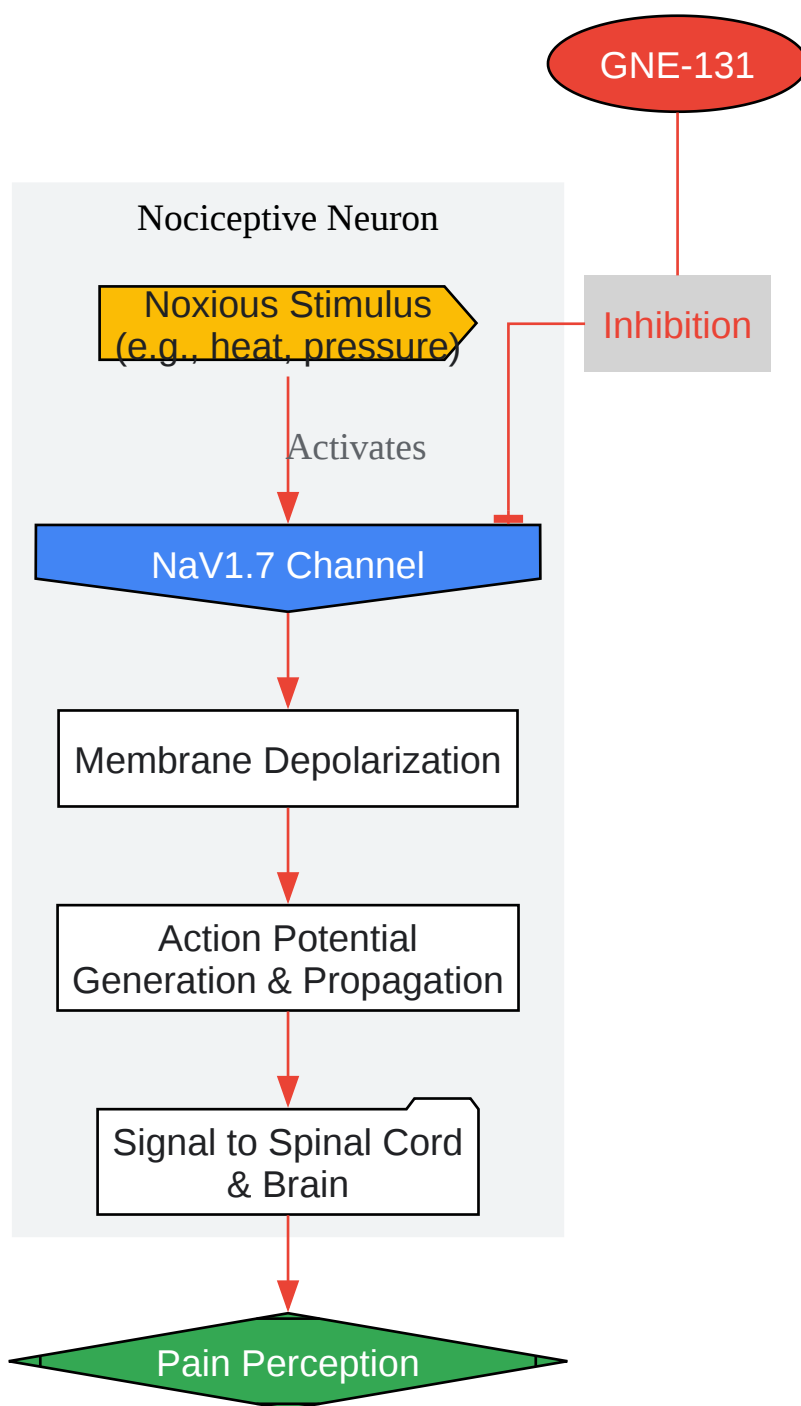
Visualizing Experimental Workflows and Signaling Pathways

To aid in the conceptualization of the experimental process and the biological context of **GNE-131**, the following diagrams are provided.



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Caption: Workflow for **GNE-131** stock solution preparation.



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Caption: Simplified NaV1.7 signaling pathway in pain perception.

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